

protocol for DIHP extraction from environmental samples

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Compound of Interest

Compound Name: *Diisoheptyl phthalate*

CAS No.: 90937-19-2

Cat. No.: B1146770

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Executive Summary & Core Directive

This guide defines a robust, field-validated protocol for the extraction and quantification of **Diisoheptyl Phthalate** (DIHP) from complex environmental matrices (aqueous and solid). Unlike standard "cookbook" methods, this protocol addresses the specific challenges of DIHP analysis: its isomeric complexity (CAS 71888-89-6), its "transitional" volatility profile between low- and high-molecular-weight phthalates, and the ubiquitous nature of background phthalate contamination.[1]

The Golden Rule of Phthalate Analysis: The limit of detection is defined not by detector sensitivity, but by the cleanliness of your blank.

Target Analyte Profile

DIHP is not a single molecule but a complex mixture of C7 branched isomers.[2] This heterogeneity affects chromatographic peak shape and requires precise integration windows. [2]

Property	Specification
Analyte Name	Diisooheptyl Phthalate (DIHP)
CAS Number	71888-89-6 (Technical Mixture) / 41451-28-9 (Specific Isomer)
Molecular Formula	C ₂₂ H ₃₄ O ₄
Molecular Weight	362.5 g/mol
Log Kow	~ 6.0 - 6.5 (High lipophilicity, binds strongly to soil/sediment)
Boiling Point	~ 360-370 °C (Late eluter in GC)

Pre-Extraction: The Contamination Control System

Causality: Phthalates are ubiquitous plasticizers found in HVAC filters, pipette tips, bottle caps, and Parafilm.[2] A single touch of a plastic glove can ruin a ppb-level analysis.[1]

Mandatory Glassware Preparation Protocol:

- Wash: Detergent wash followed by copious tap and reagent-grade water rinses.[1][2]
- Solvent Rinse: Rinse with Acetone (removes water), then Hexane (removes organic residues).[1][2]
- Bake: Heat all glassware (pipettes, vials, funnels) at 400°C for 4 hours. This thermally degrades background phthalates.[2]
 - Note: Volumetric flasks cannot be baked; solvent rinse them 3x with Dichloromethane (DCM) immediately before use.[1][2]
- Storage: Cover openings with aluminum foil (dull side down). NEVER use Parafilm.

Extraction Protocols

Method A: Aqueous Samples (Drinking Water, Wastewater)

Technique: Solid Phase Extraction (SPE) Rationale:[1][3] LLE (Liquid-Liquid Extraction) requires large solvent volumes and increases background contamination risk.[1][2] SPE is cleaner and offers higher enrichment factors.

Materials:

- Cartridge: Polystyrene-Divinylbenzene (PS-DVB) or C18 (End-capped), 500 mg / 6 mL.[1]
 - Why: PS-DVB offers better retention for aromatic rings via [π-π interactions](#). [1]
- Elution Solvent: Dichloromethane (DCM) or Ethyl Acetate.[1][2]

Workflow:

- Sample Prep: Adjust 1 L water sample to pH < 2 with HCl (inhibits bacterial activity and hydrolysis).[2] Add 5 mL Methanol to improve wetting.
- Conditioning:
 - 5 mL DCM (Waste) -> 5 mL Methanol (Waste) -> 5 mL Reagent Water (Waste).[1]
 - Critical: Do not let the cartridge dry out.[2]
- Loading: Pass sample at ~5-10 mL/min. Fast flow reduces recovery of hydrophobic DIHP.[2]
- Drying: Dry cartridge under vacuum for 30 mins.
 - Why: Residual water interferes with GC injection and immiscible elution solvents.[2]
- Elution: Elute with 2 x 5 mL DCM. Soak for 1 min before collecting.

- Concentration: Evaporate to 1 mL under a gentle stream of Nitrogen (TurboVap). Do not blow to dryness (loss of volatiles).

Method B: Solid Samples (Soil, Sediment, Sludge)

Technique: Soxhlet Extraction (Gold Standard) Rationale:[1] DIHP binds strongly to organic carbon in soil.[2] Ultrasonic extraction is faster but often yields lower recovery for aged samples.[2] Soxhlet ensures exhaustive extraction.[2]

Workflow:

- Drying: Mix 10 g wet sample with anhydrous Sodium Sulfate () until free-flowing.
 - Why: Water acts as a barrier to organic solvents in Soxhlet.[2]
- Extraction: Place in a glass thimble (pre-extracted).
- Solvent: 300 mL Hexane:Acetone (1:1 v/v).
 - Why: Acetone swells the soil organic matter; Hexane solubilizes the non-polar DIHP.[2]
- Cycle: Reflux for 16-24 hours (4-6 cycles/hour).
- Concentration: Concentrate extract to ~5 mL using a Kuderna-Danish (K-D) concentrator or Rotary Evaporator.
- Sulfur Removal: If sediment is black/anoxic, add activated Copper granules to remove elemental sulfur (interferes with MS).[1][2]

Cleanup (Interference Removal)

Protocol: Florisil Cleanup (EPA Method 3620C adapted) Why: Removes polar matrix components (humic acids, pigments) that foul the GC liner.[2]

- Column: Glass column with 10 g activated Florisil (topped with 1 cm).

- Condition: Wash with 50 mL Hexane.
- Load: Transfer 1 mL of sample extract.
- Wash: Elute with 20 mL Hexane (removes non-polar aliphatics/PCBs). Discard.
- Elute DIHP: Elute with 50 mL Hexane:Acetone (90:10).
 - Note: Phthalates are moderately polar esters; they require a slightly polar solvent to desorb from Florisil.[2]
- Final Concentrate: Evaporate to 1 mL for GC-MS analysis.

Instrumental Analysis (GC-MS)

System Configuration:

- Column: 5% Phenyl-methylpolysiloxane (e.g., DB-5ms, HP-5ms), 30 m x 0.25 mm x 0.25 μm .^[1]
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Inlet: Splitless mode @ 280°C.
- Transfer Line: 290°C.^{[2][4]}

MS Parameters (SIM Mode): DIHP fragments similarly to other phthalates but has a distinct retention window.^[2]

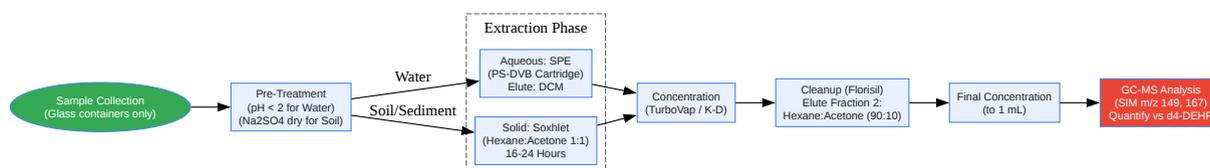
- Quantifier Ion: m/z 149 (Base peak, protonated phthalic anhydride).^{[1][2]}
- Qualifier Ions: m/z 167, m/z 293 (if visible), m/z 113.^{[1][2]}
- Internal Standard: d4-DEHP (Deuterated Bis(2-ethylhexyl) phthalate).^[1]
 - Why: Closest elution and chemical behavior to DIHP without native interference.^[2]

Retention Time Logic: DIHP (C7) elutes after Di-n-butyl phthalate (C4) and before DEHP (C8).
^[1] Expect a cluster of peaks due to isomers. Sum the area of the isomeric cluster for

quantification.

Visualized Workflows

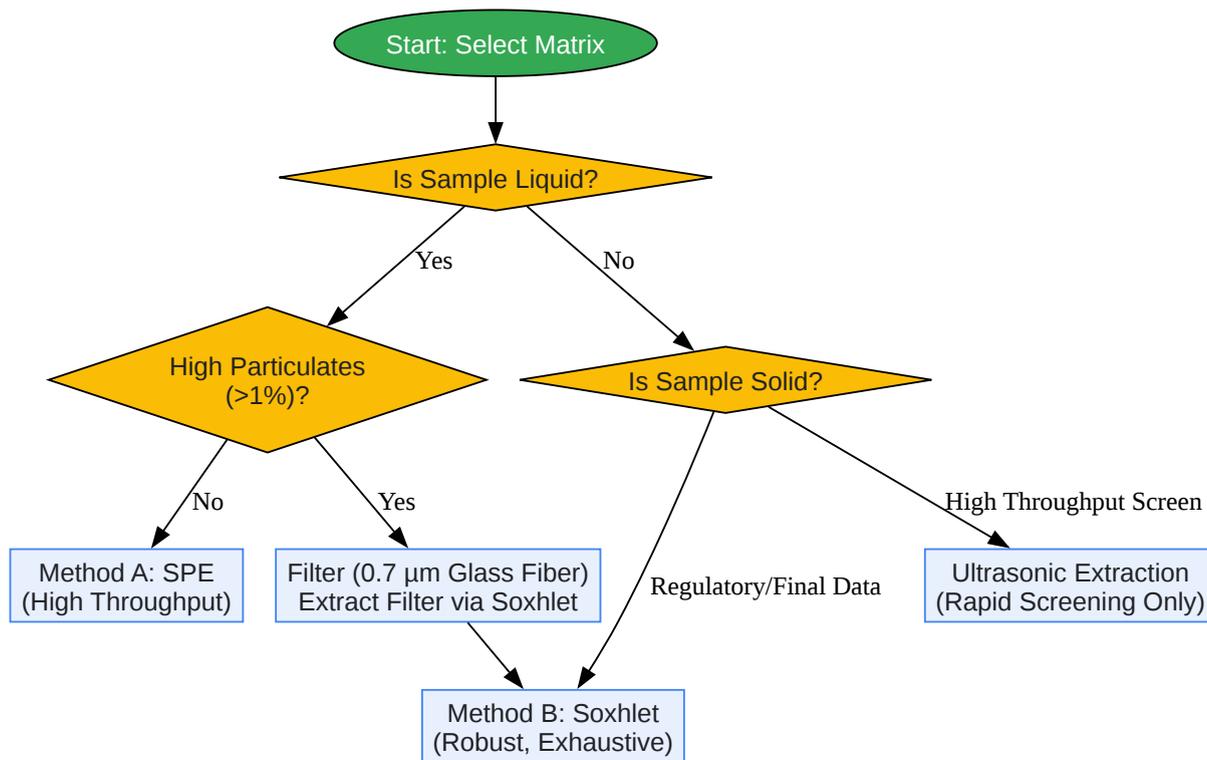
Figure 1: Analytical Workflow for DIHP



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Caption: Step-by-step extraction and cleanup workflow for DIHP in environmental matrices.

Figure 2: Decision Tree for Method Selection



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Caption: Decision matrix for selecting the appropriate extraction technique based on sample physical state.

Quality Control & Troubleshooting

Issue	Probable Cause	Corrective Action
High Background (m/z 149)	Contaminated glassware or solvents.[1]	Bake glassware @ 400°C. Use HPLC-grade solvents. Check septum bleed.[2]
Low Recovery (<70%)	Incomplete extraction or breakthrough.[1][2]	Water: Slow down SPE flow rate. Soil: Increase Soxhlet time. Check pH.
Peak Tailing	Active sites in liner or column. [2]	Replace inlet liner (deactivated wool).[1][2] Trim 30 cm from GC column head.
Ghost Peaks	Carryover from previous high sample.	Run solvent blanks between samples.[2] Bake out column at 300°C for 10 min.

References

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